

Preparation of DEANO Stock Solutions: Application Notes and Protocols

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Compound of Interest

Compound Name: DEANO

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This document provides detailed protocols for the preparation, storage, and handling of stock solutions of the nitric oxide (NO) donor, Diethylamine NONOate (**DEANO**). Adherence to these guidelines is crucial for ensuring the stability and activity of **DEANO** for reproducible experimental results.

Introduction

Diethylamine NONOate (**DEANO**) is a member of the NONOate class of compounds that spontaneously release nitric oxide (NO) in a pH-dependent manner. It is a valuable tool in biomedical research for studying the physiological and pathological effects of NO. Proper preparation of stock solutions is the first critical step in any experiment involving **DEANO**.

Data Presentation

The following table summarizes the key quantitative data for **DEANO**.

Property	Value	Source(s)
Molecular Formula	C ₄ H ₁₁ N ₃ O ₂ • C ₄ H ₁₁ N	[1]
Formula Weight	206.3 g/mol	[1][2]
Purity	≥98%	[1][2]
Appearance	Crystalline solid	[2][3]
UV Maximum (λ _{max})	250 nm	[1][2]
Solubility in Ethanol	~25 mg/mL	[1][2][3][4]
Solubility in DMSO	~2 mg/mL	[1][2][3][4]
Solubility in DMF	~2 mg/mL	[1][2][3][4]
Solubility in PBS (pH 7.2)	~10 mg/mL	[1][2][3]
Half-life at 37°C, pH 7.4	2 minutes	[1]
Half-life at 22-25°C, pH 7.4	16 minutes	[1]
NO Moles Released per Mole of Parent Compound	1.5 moles	[1]
Long-term Storage	-80°C under nitrogen	[2][3]
Stability at -80°C	≥ 2 years	[1][2]

Experimental Protocols

Materials

- Diethylamine NONOate (**DEANO**) solid
- Anhydrous Ethanol, Dimethyl sulfoxide (DMSO), or Dimethylformamide (DMF)
- Phosphate-buffered saline (PBS), pH 7.2
- Inert gas (e.g., nitrogen or argon)
- Sterile, amber microcentrifuge tubes or vials

- Calibrated pipettes and sterile tips
- Vortex mixer
- Analytical balance

Protocol 1: Preparation of Organic Stock Solution

This protocol is recommended for preparing concentrated stock solutions for long-term storage.

- **Pre-weighing Preparation:** Allow the sealed vial of **DEANO** to equilibrate to room temperature before opening to prevent condensation of moisture, as the compound is moisture-sensitive.[3]
- **Weighing:** In a chemical fume hood, carefully weigh the desired amount of **DEANO** solid using an analytical balance.
- **Solvent Addition:** Add the appropriate volume of anhydrous organic solvent (ethanol, DMSO, or DMF) to the **DEANO** solid to achieve the desired concentration. It is recommended to purge the solvent with an inert gas before use.[2][5]
- **Dissolution:** Tightly cap the vial and vortex thoroughly until the solid is completely dissolved.
- **Aliquoting and Storage:** Aliquot the stock solution into smaller, single-use volumes in amber vials. Purge the headspace of each vial with inert gas before sealing. Store the aliquots at -80°C for long-term stability.[3][6]

Protocol 2: Preparation of Aqueous Stock Solution

This protocol is suitable for preparing **DEANO** solutions for immediate use in aqueous experimental systems. Note that aqueous solutions are not recommended for long-term storage.[2]

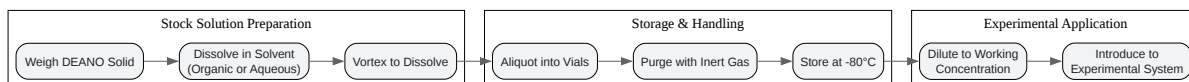
- **Weighing:** Follow steps 1 and 2 from Protocol 1.
- **Solvent Addition:** Directly dissolve the crystalline **DEANO** in cold (on ice) PBS (pH 7.2) to the desired concentration.

- Dissolution: Gently vortex or pipette up and down to dissolve the solid completely.
- Immediate Use: Use the freshly prepared aqueous solution immediately. It is not recommended to store aqueous solutions for more than one day.[2]

Quality Control

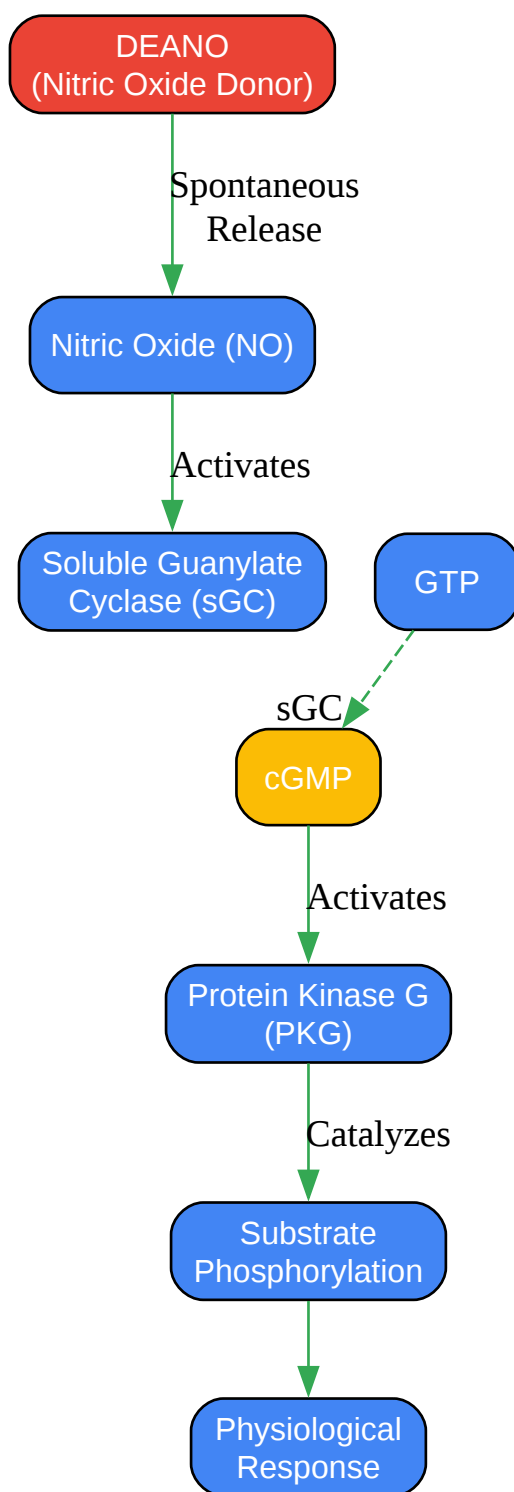
The concentration of the **DEANO** stock solution can be verified by UV spectrophotometry. **DEANO** has a characteristic UV absorbance at 250 nm.[3]

Mandatory Visualizations



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Caption: Experimental workflow for **DEANO** stock solution preparation and use.



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Caption: Simplified signaling pathway of nitric oxide (NO) released from **DEANO**.

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